

# Essential Safety and Operational Guide for 3,3-Diphenylpropanal

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## Compound of Interest

Compound Name: 3,3-Diphenylpropanal

Cat. No.: B2737569

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This guide provides critical safety and logistical information for the handling and disposal of **3,3-Diphenylpropanal**. Adherence to these procedures is essential for minimizing risk and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**3,3-Diphenylpropanal** is classified with specific hazards that necessitate the use of appropriate personal protective equipment. The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation.<sup>[1]</sup>

Table 1: Hazard Classification for **3,3-Diphenylpropanal**

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed[1]
Skin Corrosion/Irritation	H315	Causes skin irritation[1]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[1]

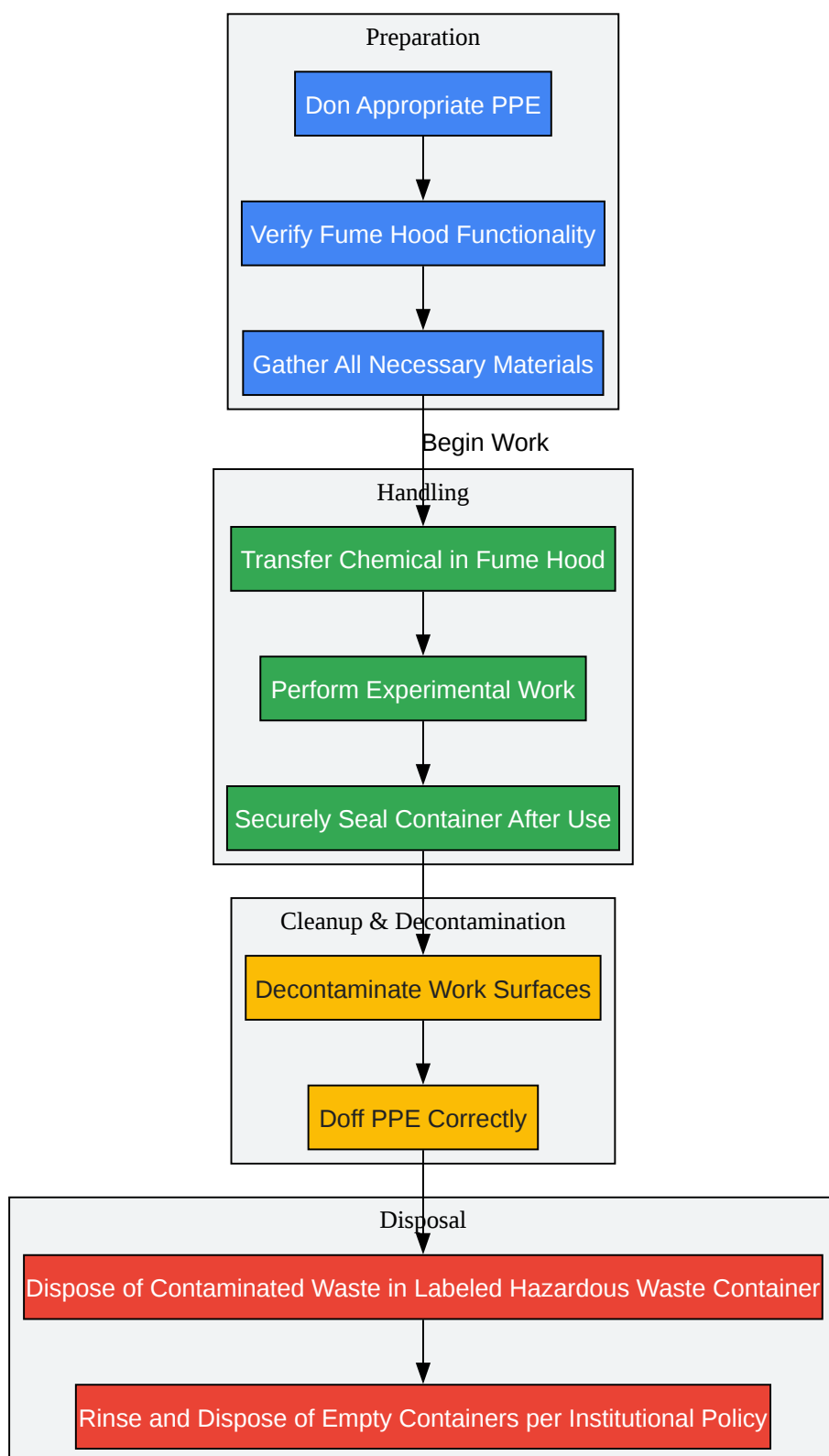
To mitigate these risks, the following PPE is mandatory when handling **3,3-Diphenylpropanal**.

Table 2: Required Personal Protective Equipment (PPE)

Body Part	Protection	Standard/Specification
Eyes/Face	Chemical safety goggles and a face shield	Must meet ANSI Z.87.1 or equivalent standards. A face shield is required when there is a risk of splashing.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and replace them immediately if compromised.
Body	Laboratory coat	A flame-resistant lab coat should be worn and fully buttoned.
Respiratory	NIOSH-approved respirator	Required if working outside of a certified chemical fume hood or if aerosolization is possible.
Feet	Closed-toe shoes	Shoes must fully cover the feet.

## Operational Plan: Safe Handling and Disposal Workflow

A systematic approach to handling and disposing of **3,3-Diphenylpropanal** is crucial for safety. The following workflow outlines the necessary steps from preparation to final disposal.



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## References

- 1. 3,3-Diphenylpropanal | C<sub>15</sub>H<sub>14</sub>O | CID 11074664 - PubChem [pubchem.ncbi.nlm.nih.gov]
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